

Safe Disposal and Handling of P7C3-A20: A Procedural Guide

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Compound of Interest

Compound Name: **P7C3-A20**

Cat. No.: **B609812**

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For Immediate Reference: **P7C3-A20** is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, adherence to standard laboratory safety protocols for chemical handling and disposal is essential to ensure a safe research environment.

This guide provides essential safety and logistical information for the proper disposal and handling of **P7C3-A20**, a proneurogenic and neuroprotective aminopropyl carbazole compound. The following procedures are designed to provide clear, step-by-step guidance for researchers, scientists, and drug development professionals.

Chemical and Safety Data

Proper handling and disposal procedures are informed by the chemical's properties and associated safety classifications.

Identifier	Value	Reference
Chemical Name	3,6-dibromo- β -fluoro-N-(3-methoxyphenyl)-9H-carbazole-9-propanamine	[1]
CAS Number	1235481-90-9	[1] [2]
Molecular Formula	C ₂₂ H ₁₉ Br ₂ FN ₂ O	[2]
GHS Classification	Not classified as hazardous	[1]
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	
HMIS Ratings	Health: 0, Fire: 0, Reactivity: 0	

Handling and Storage Protocols

Proper storage and handling are critical to maintaining the integrity of **P7C3-A20** and ensuring laboratory safety.

Storage:

- Powder: Store at -20°C for up to 3 years.
- Stock Solutions (in solvent):
 - Store at -80°C for up to 1 year.
 - Store at -20°C for up to 1 month.
 - Aliquot stock solutions to avoid repeated freeze-thaw cycles.

Handling:

- Avoid inhalation of dust and formation of aerosols.
- Avoid contact with eyes and skin.
- Use in an area with appropriate exhaust ventilation.

- No special measures are required for protection against explosions and fires as the product is not flammable.

Step-by-Step Disposal Procedure for P7C3-A20

While **P7C3-A20** is not classified as hazardous, it is crucial to prevent its release into the environment. The following steps outline the recommended disposal procedure.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory attire, including a lab coat, safety glasses, and gloves.

2. Spill Management (for solid **P7C3-A20**):

- In case of a spill, avoid creating dust.
- Carefully pick up the spilled solid mechanically (e.g., with a brush and dustpan).
- Place the collected material into a designated, labeled waste container.

3. Disposal of Unused **P7C3-A20** (Solid):

- Collect any unused or waste **P7C3-A20** powder in a clearly labeled, sealed container.
- Dispose of the container in accordance with your institution's guidelines for non-hazardous chemical waste.

4. Disposal of **P7C3-A20** Solutions (e.g., in DMSO):

- Do not pour solutions containing **P7C3-A20** down the drain.
- Collect all waste solutions in a designated, labeled container for chemical waste.
- The container should be appropriate for the solvent used (e.g., a solvent-safe bottle for DMSO solutions).
- Follow your institution's procedures for the disposal of chemical waste solvents.

5. Decontamination of Labware:

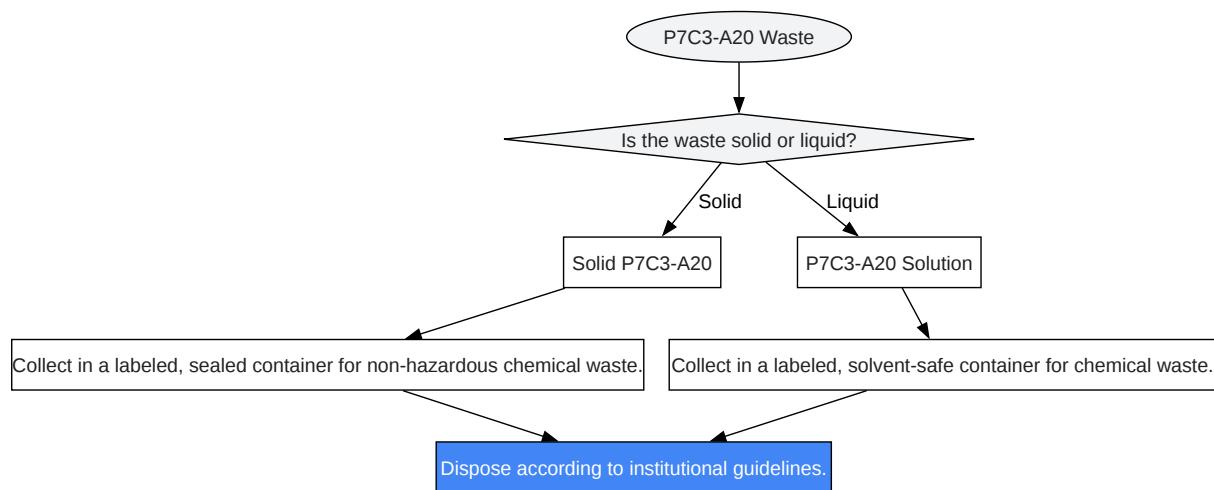
- Rinse any labware that has come into contact with **P7C3-A20** with an appropriate solvent (e.g., ethanol or isopropanol) to remove any residue.
- Collect the rinse solvent as chemical waste.
- After the initial rinse, wash the labware with soap and water.

Environmental Precautions:

- Prevent the entry of **P7C3-A20** into sewers, surface water, or ground water.

P7C3-A20 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **P7C3-A20**.



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Caption: **P7C3-A20** Disposal Decision Workflow.

This guide is intended to provide a framework for the safe handling and disposal of **P7C3-A20**. Always consult your institution's specific safety and environmental guidelines and the most current Safety Data Sheet (SDS) before handling any chemical.

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References

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